

2-Acetyl-3-fluoropyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Acetyl-3-fluoropyridine

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Technical Overview of 2-Acetyl-3-fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **2-Acetyl-3-fluoropyridine**, a heterocyclic compound of interest in synthetic and medicinal chemistry.

Core Molecular Data

The fundamental molecular characteristics of **2-Acetyl-3-fluoropyridine** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₇ H ₆ FNO	[1]
Molecular Weight	139.13 g/mol	[1]

Structural and Chemical Context

2-Acetyl-3-fluoropyridine is a substituted pyridine derivative. The presence of both an acetyl group and a fluorine atom on the pyridine ring imparts unique reactivity and makes it a valuable intermediate in the synthesis of more complex molecules, including potential pharmaceutical

agents. The acetyl group provides a reactive site for various chemical transformations, while the fluorine atom influences the electronic properties of the pyridine ring.[1]

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References

- 1. 2-Acetyl-3-fluoropyridine | 87674-20-2 | Benchchem [benchchem.com]
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